

Physicochemical Characterization of Suppocire CM: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical characteristics of **Suppocire CM**, a widely used hard fat suppository base. The information presented herein is intended to assist researchers, scientists, and drug development professionals in the effective formulation and quality control of pharmaceutical products utilizing this excipient. The data is compiled from manufacturer specifications and established pharmacopeial methods.

Core Physicochemical Properties

Suppocire CM is a semi-synthetic hard fat base composed of a mixture of mono-, di-, and triglyceride esters of fatty acids (C10 to C18), with the triester fraction being predominant.[1] It is particularly well-suited for the formulation of suppositories containing lipophilic active pharmaceutical ingredients (APIs).[2][3] The key physicochemical parameters of **Suppocire CM** are summarized in the table below, with values sourced from the manufacturer and relevant pharmacopeias.

Table 1: Physicochemical Specifications of Suppocire CM



Parameter	Value	Reference
Melting Range	35.6 - 39.6 °C	[2]
Hydroxyl Value	< 10 mg KOH/g	[2]
Acid Value	≤ 1.0 mg KOH/g	[4]
Iodine Value	≤ 7.0 g l₂/100g	[4]
Saponification Value	215 - 255 mg KOH/g	[4]
Solidification Point	Not specified by manufacturer	-
Density	Not specified by manufacturer	-

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical parameters of **Suppocire CM**, based on established pharmacopeial procedures.

Determination of Melting Range

The melting range of **Suppocire CM** is determined using the capillary tube method as described in pharmacopeias.

Apparatus:

- Capillary tubes (inner diameter 0.9-1.1 mm, wall thickness 0.10-0.15 mm, length 10 cm)
- Melting point apparatus with a heating bath and a calibrated thermometer or an automated instrument.

Procedure:

- Carefully introduce the powdered Suppocire CM into a capillary tube, open at both ends, to a height of approximately 10 mm.
- Seal one end of the capillary tube.
- Place the capillary tube in the melting point apparatus.



- Heat the bath at a rate of 1 °C/min.
- Record the temperature at which the substance is observed to melt completely.

Determination of Hydroxyl Value

The hydroxyl value is a measure of the number of hydroxyl groups present in the material.

Reagents:

- Pyridine-acetic anhydride solution
- 0.5 M ethanolic potassium hydroxide
- 0.5 M hydrochloric acid
- Phenolphthalein solution

Procedure:

- Accurately weigh a specified amount of Suppocire CM into a flask.
- Add a precise volume of pyridine-acetic anhydride solution.
- Heat the flask on a water bath for 1 hour.
- Add water and heat again for 10 minutes.
- Allow the flask to cool and add toluene and phenolphthalein solution.
- Titrate with 0.5 M ethanolic potassium hydroxide.
- Perform a blank titration under the same conditions.
- The hydroxyl value is calculated from the difference in the volumes of titrant consumed by the sample and the blank.

Determination of Acid Value



The acid value is the number of milligrams of potassium hydroxide required to neutralize the free acids in one gram of the substance.

Reagents:

- Ether-ethanol mixture (1:1 v/v), neutralized to phenolphthalein
- 0.1 M potassium hydroxide
- Phenolphthalealein solution

Procedure:

- Dissolve an accurately weighed quantity of Suppocire CM in the neutralized ether-ethanol mixture.
- Add a few drops of phenolphthalein solution.
- Titrate with 0.1 M potassium hydroxide until a persistent faint pink color is obtained.
- The acid value is calculated from the volume of potassium hydroxide solution used.

Determination of Iodine Value

The iodine value is a measure of the degree of unsaturation of the fatty acids in the glycerides.

Reagents:

- Iodine monochloride solution (Wijs' reagent)
- · Potassium iodide solution
- 0.1 M sodium thiosulfate
- Starch solution

Procedure:



- Dissolve an accurately weighed quantity of Suppocire CM in chloroform or carbon tetrachloride.
- Add a precise volume of iodine monochloride solution.
- Stopper the flask and allow it to stand in the dark for 30 minutes.
- Add potassium iodide solution and water.
- Titrate the liberated iodine with 0.1 M sodium thiosulfate, using starch solution as an indicator towards the end of the titration.
- Perform a blank titration under the same conditions.
- The iodine value is calculated from the difference in the volumes of sodium thiosulfate solution used for the blank and the sample.

Determination of Saponification Value

The saponification value is the number of milligrams of potassium hydroxide required to saponify one gram of the fat.

Reagents:

- 0.5 M ethanolic potassium hydroxide
- 0.5 M hydrochloric acid
- · Phenolphthalein solution

Procedure:

- Accurately weigh a specified amount of Suppocire CM into a flask.
- Add a precise volume of 0.5 M ethanolic potassium hydroxide.
- Boil under a reflux condenser for 30 minutes.



- Add phenolphthalein solution and titrate the excess potassium hydroxide with 0.5 M hydrochloric acid.
- Perform a blank titration under the same conditions.
- The saponification value is calculated from the difference in the volumes of hydrochloric acid used for the blank and the sample.

Determination of Solidification Point

While a specific value for **Suppocire CM** is not provided by the manufacturer, the solidification point of hard fats can be determined by observing the temperature at which the molten substance solidifies under controlled cooling conditions.

Procedure:

- Melt the Suppocire CM at a temperature not exceeding its melting point by more than 10 °C.
- Place the molten substance in a suitable apparatus equipped with a thermometer and a stirrer.
- Cool the sample at a controlled rate while stirring.
- Record the temperature at regular intervals.
- The solidification point is the highest temperature that remains constant for a short period during solidification.


Determination of Density

The density of **Suppocire CM** is not specified by the manufacturer. It can be determined using standard methods for solids, such as pycnometry or by measuring the displacement of a liquid of known density.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the physicochemical characterization of **Suppocire CM**.





Click to download full resolution via product page

Physicochemical characterization workflow for **Suppocire CM**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. gattefossechina.cn [gattefossechina.cn]
- 2. Suppocire® CM · Gattefossé [gattefosse.com]



- 3. Hard fats for suppositories · Gattefossé [gattefosse.com]
- 4. You are being redirected... [ingredientstodiefor.com]
- To cite this document: BenchChem. [Physicochemical Characterization of Suppocire CM: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180177#physicochemical-characterization-of-suppocire-cm]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com